

Diethylene Glycol Diacetate (CAS 628-68-2): A Technical Guide for Researchers

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Compound of Interest

Compound Name: Diethylene glycol diacetate

Cat. No.: B166463

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For researchers, scientists, and drug development professionals, this document provides a comprehensive technical overview of **Diethylene Glycol Diacetate** (CAS 628-68-2), covering its physicochemical properties, safety information, and known biological interactions. This guide aims to be a valuable resource for those utilizing or investigating this compound in their work.

Physicochemical Properties

Diethylene glycol diacetate is a colorless, odorless liquid. It is an organic compound belonging to the class of glycol diacetates and is characterized by its solvent capabilities.^[1] Key quantitative physicochemical properties are summarized in the table below for easy reference and comparison.

| Property | Value | Reference |
|-------------------|--|-----------|
| Molecular Formula | C8H14O5 | [1][2][3] |
| Molecular Weight | 190.19 g/mol | [2][4][5] |
| Density | 1.101 g/mL at 25 °C | [6][7] |
| Boiling Point | 250 °C | [8] |
| Melting Point | 18-20 °C | [8] |
| Flash Point | >110 °C (>230 °F) - closed cup | [6][9] |
| Refractive Index | n _{20/D} 1.431 | [6][9] |
| Solubility | Soluble in water, alcohols, and many organic solvents. | [1] |

Safety and Handling

Diethylene glycol diacetate is classified as a combustible liquid and can cause serious eye irritation.[6][9] Appropriate personal protective equipment, including eye shields and gloves, should be worn when handling this chemical.

GHS Hazard Information:

| | |
|--------------------------|---------------------------------------|
| Pictogram | GHS07 (Exclamation Mark) |
| Signal Word | Warning |
| Hazard Statements | H319: Causes serious eye irritation. |
| Precautionary Statements | P264, P280, P305+P351+P338, P337+P313 |

- P264: Wash hands thoroughly after handling.
- P280: Wear protective gloves/protective clothing/eye protection/face protection.
- P305+P351+P338: IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.

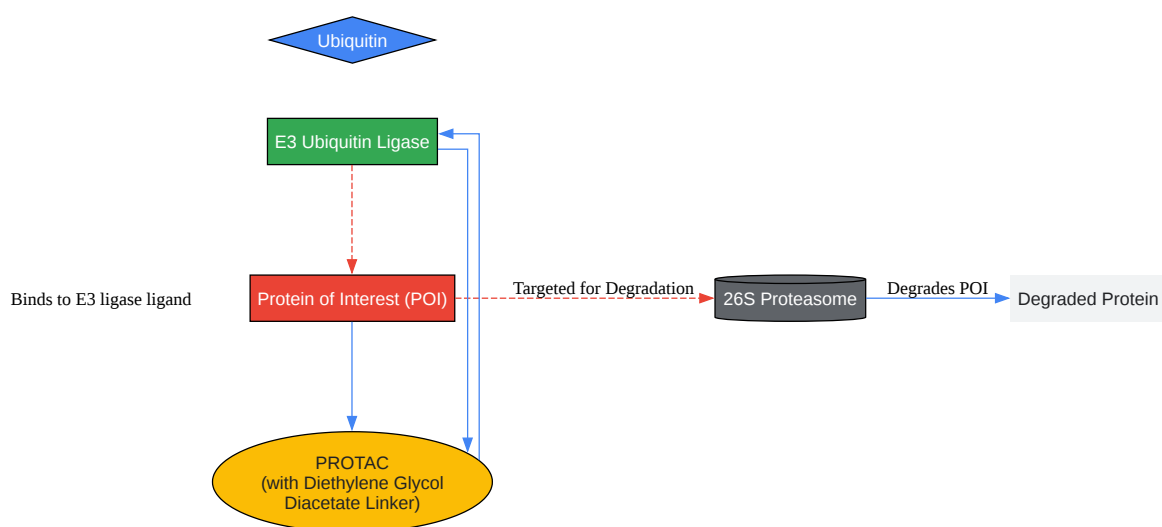
- P337+P313: If eye irritation persists: Get medical advice/attention.

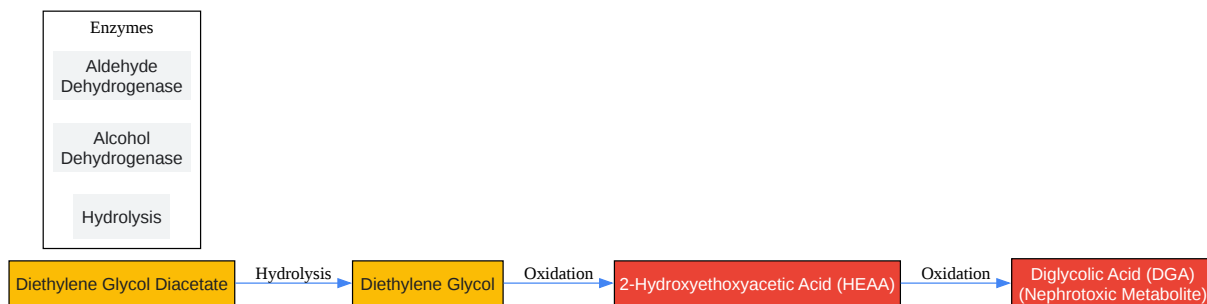
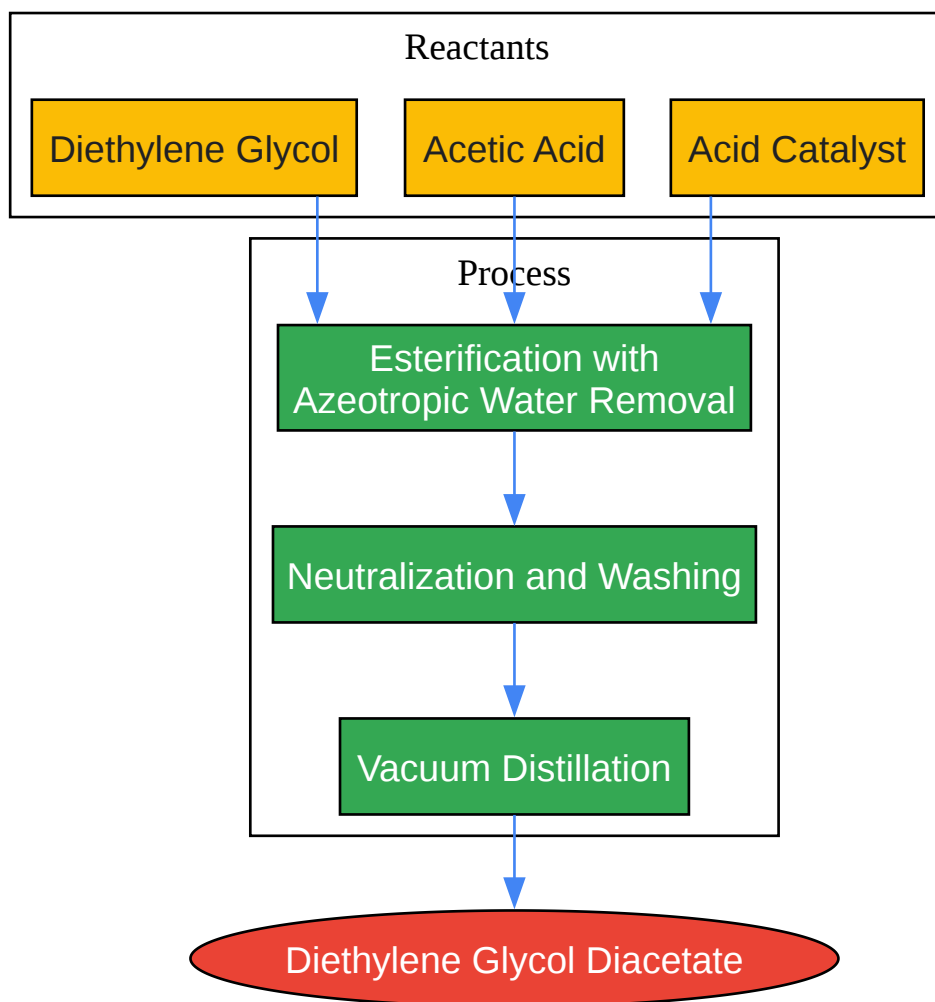
Applications in Research and Drug Development

Diethylene glycol diacetate serves as a versatile molecule in various research and industrial applications.

PROTAC Linker

A significant application of **diethylene glycol diacetate** in modern drug development is its use as a polyethylene glycol (PEG)-based linker in the synthesis of Proteolysis Targeting Chimeras (PROTACs).^{[4][10][11]} PROTACs are heterobifunctional molecules that recruit a target protein to an E3 ubiquitin ligase, leading to the ubiquitination and subsequent degradation of the target protein.^{[4][10]} The PEG linker component can enhance the solubility and cell permeability of the PROTAC molecule.^[11]





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References

- 1. benchchem.com [benchchem.com]
- 2. Current strategies for the design of PROTAC linkers: a critical review - PMC [pmc.ncbi.nlm.nih.gov]
- 3. GSRS [gsrs.ncats.nih.gov]
- 4. medchemexpress.com [medchemexpress.com]
- 5. Diethylene glycol, diacetate | C₈H₁₄O₅ | CID 69411 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 6. precisepeg.com [precisepeg.com]
- 7. medchemexpress.com [medchemexpress.com]
- 8. Neurotoxic Effects of Nephrotoxic Compound Diethylene Glycol *in vivo*, and the Mitochondrial Dynamics of Toxic Metabolite Diglycolic Acid *in vitro* - ProQuest [proquest.com]
- 9. Diethylene glycol diacetate_TargetMol [targetmol.com]
- 10. benchchem.com [benchchem.com]
- 11. PEG Linkers for PROTAC Synthesis | Biopharma PEG [biochempeg.com]
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